

Application Notes and Protocols: Ditrimethylolpropane Tetraacrylate in UV Curable Coatings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ditrimethylolpropane tetraacrylate*

Cat. No.: *B1581405*

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These application notes provide a comprehensive overview of the use of **Ditrimethylolpropane tetraacrylate** (Di-TMPTTA) in the formulation of ultraviolet (UV) curable coatings. This document details the properties, formulation guidelines, and experimental protocols for leveraging Di-TMPTTA to enhance coating performance.

Introduction to Ditrimethylolpropane Tetraacrylate (Di-TMPTTA)

Ditrimethylolpropane tetraacrylate is a tetrafunctional acrylic monomer known for its role as a reactive diluent and crosslinking agent in UV curable formulations. Its chemical structure, featuring four acrylate groups, allows for the formation of a densely crosslinked polymer network upon exposure to UV radiation.^[1] This high crosslink density imparts significant performance enhancements to the final coating, including improved hardness, abrasion resistance, and chemical resistance.^{[2][3]} Di-TMPTTA is characterized by its high boiling point, low volatility, and good compatibility with a wide range of acrylic prepolymers.^[4]

Key Features and Benefits:

- **Fast Cure Response:** The high reactivity of the acrylate groups leads to rapid polymerization under UV light, enabling faster production speeds.^[1]

- **High Crosslink Density:** The tetrafunctionality of the molecule results in a tightly bound polymer network, enhancing the mechanical and chemical resilience of the coating.[2]
- **Improved Hardness and Scratch Resistance:** The dense network structure significantly increases the surface hardness and resistance to abrasion.[1][3]
- **Enhanced Chemical Resistance:** The crosslinked polymer provides a robust barrier against chemicals and solvents.[2]
- **Good Adhesion:** When properly formulated, coatings with Di-TMPTTA exhibit excellent adhesion to various substrates.[4]
- **Reduced Shrinkage:** Compared to trifunctional monomers like Trimethylolpropane Triacrylate (TMPTA), Di-TMPTTA's larger molecular structure and flexible ether bonds can help to mitigate shrinkage during curing, leading to improved elasticity and toughness.[4]

Physicochemical Properties of Di-TMPTTA

A summary of the typical physical and chemical properties of **Ditrimethylolpropane tetraacrylate** is presented in Table 1.

Property	Value	Reference
CAS Number	94108-97-1	
Molecular Weight	466.52 g/mol	
Appearance	Colorless to light yellow clear liquid	[5]
Density @ 25°C	1.101 g/mL	
Viscosity @ 25°C	400-700 cps	[4]
Refractive Index (n _{20/D})	1.479	
Flash Point	>135°C	
Boiling Point	540.4 °C	[5]
Inhibitor	1000 ppm MEHQ (Monomethyl ether hydroquinone)	[6]

Formulation Guidelines

A typical UV curable coating formulation consists of an oligomer, a monomer (reactive diluent), a photoinitiator, and various additives. Di-TMPTTA serves as a reactive monomer, contributing to both the viscosity reduction of the formulation and the final properties of the cured film.

Starting Point Formulations

The following table provides starting point formulations for a clear UV curable coating, demonstrating the effect of increasing Di-TMPTTA concentration on key performance properties.

Component	Formulation 1 (wt%)	Formulation 2 (wt%)	Formulation 3 (wt%)
Epoxy Acrylate Oligomer	60	50	40
Di-TMPTTA	35	45	55
Photoinitiator (e.g., TPO)	5	5	5
Total	100	100	100

Expected Performance Characteristics

The inclusion of Di-TMPTTA is expected to enhance the physical properties of the cured coating. Table 3 illustrates the anticipated trend in performance with increasing concentrations of Di-TMPTTA.

Performance Metric	Formulation 1	Formulation 2	Formulation 3	Test Method
Pencil Hardness	2H	4H	6H	ASTM D3363
Adhesion (Cross-hatch)	5B	5B	4B	ASTM D3359
Solvent Resistance (MEK rubs)	>100	>150	>200	ASTM D5402
Flexibility (Mandrel Bend)	1/8"	1/4"	1/2"	ASTM D522

Experimental Protocols

Preparation of UV-Curable Coating Formulations

This protocol outlines the procedure for preparing the formulations described in Table 2.

Materials:

- Epoxy Acrylate Oligomer
- **Ditrimethylolpropane tetraacrylate (Di-TMPTTA)**
- Photoinitiator (e.g., Diphenyl(2,4,6-trimethylbenzoyl)phosphine oxide - TPO)
- Amber glass vials or other opaque containers
- Magnetic stirrer and stir bars
- Laboratory balance

Procedure:

- Accurately weigh the required amount of the epoxy acrylate oligomer into an amber glass vial.
- Add the specified amount of Di-TMPTTA to the vial.
- Place a magnetic stir bar in the vial and stir the mixture at room temperature until a homogeneous blend is achieved.
- In a separate, smaller amber vial, weigh the required amount of the photoinitiator.
- Slowly add the photoinitiator to the oligomer/monomer blend while stirring.
- Continue stirring in the dark until the photoinitiator is completely dissolved.
- Store the formulation in a cool, dark place until use.

Coating Application and UV Curing

Materials:

- Prepared UV-curable formulation
- Substrate (e.g., steel panels, wood, plastic)

- Film applicator (e.g., wire-wound rod, doctor blade)
- UV curing system (e.g., mercury vapor lamp, UV-LED)

Procedure:

- Ensure the substrate is clean, dry, and free of any contaminants.
- Apply the formulated coating to the substrate using a film applicator to achieve a desired wet film thickness (e.g., 25-50 μm).
- Immediately pass the coated substrate under the UV lamp. The UV dose will depend on the lamp intensity and the conveyor speed. A typical starting point is a dose of 500-1000 mJ/cm^2 .
- Allow the cured coating to cool to room temperature before performing any performance tests.

Performance Testing Protocols

- A set of calibrated drawing pencils of increasing hardness (e.g., 6B to 6H) is used.
- The pencil is held at a 45° angle to the coated surface and pushed forward with uniform pressure.
- The hardness is recorded as the hardest pencil that does not scratch or mar the surface.
- A series of six parallel cuts are made through the coating to the substrate using a sharp blade.
- A second series of six parallel cuts are made at a 90-degree angle to the first set, creating a grid of 25 squares.
- A specified pressure-sensitive tape is applied over the grid and then rapidly pulled off at a 180-degree angle.
- The adhesion is rated on a scale of 0B to 5B based on the amount of coating removed.

- A cotton swab saturated with methyl ethyl ketone (MEK) is rubbed back and forth over the cured coating with a specified pressure.
- A "double rub" consists of one forward and one backward motion.
- The number of double rubs required to expose the substrate is recorded.

Visualizations

Chemical Structure of Di-TMPTTA

Caption: Chemical Structure of **Ditrimethylolpropane Tetraacrylate**.

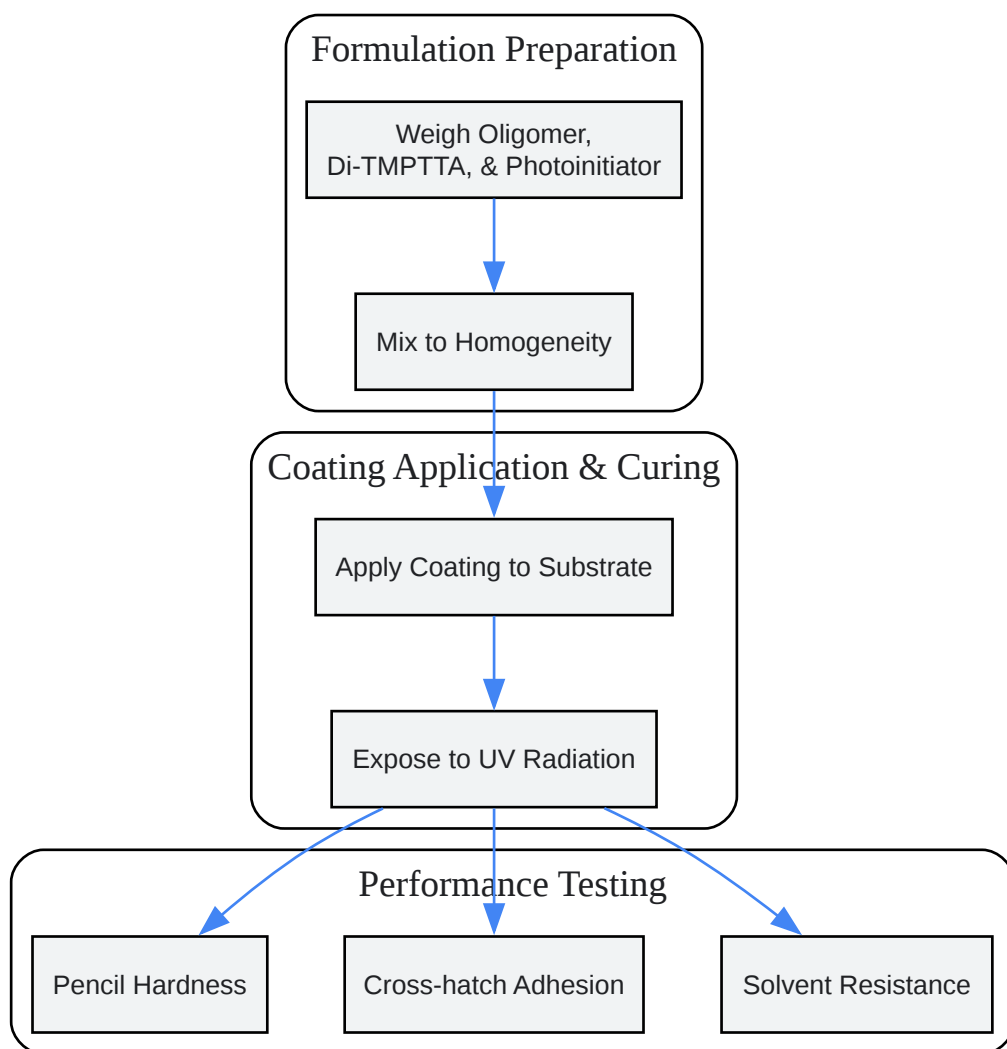
UV Curing Signaling Pathway



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Caption: Free radical polymerization pathway in UV curing.

Experimental Workflow



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Caption: Workflow for UV curable coating evaluation.

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- To cite this document: BenchChem. [Application Notes and Protocols: Ditrtrimethylolpropane Tetraacrylate in UV Curable Coatings]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1581405#using-ditrtrimethylolpropane-tetraacrylate-in-uv-curable-coatings>]

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